

Personal protective equipment for handling 5,8-Dihydro-1-naphthol

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Compound of Interest

Compound Name: 5,8-Dihydro-1-naphthol

Cat. No.: B135322

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Essential Safety and Handling Guide for 5,8-Dihydro-1-naphthol

This document provides crucial safety protocols, operational procedures, and disposal plans for the handling of **5,8-Dihydro-1-naphthol** (CAS No: 27673-48-9). It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

5,8-Dihydro-1-naphthol is classified with specific hazards that necessitate careful handling. The primary hazards identified under the Globally Harmonized System (GHS) are summarized below. It is also noted as being toxic to aquatic life with long-lasting effects.^[1]

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed. [1][2][3]
Serious Eye Damage/Eye Irritation	H319	Warning	Causes serious eye irritation.[1][2]
Germ Cell Mutagenicity	H341	Warning	Suspected of causing genetic defects.[2]
Hazardous to the Aquatic Environment, Long-term	H411	-	Toxic to aquatic life with long lasting effects.[1]

Aggregated GHS information is provided from multiple notifications to the ECHA C&L Inventory.
[1][3]

Personal Protective Equipment (PPE)

A systematic approach to personal protection, combining engineering controls and personal protective equipment, is mandatory.

Engineering Controls:

- Ventilation: All handling of **5,8-Dihydro-1-naphthol** should be conducted in a well-ventilated area, preferably within a laboratory fume hood or another form of local exhaust ventilation to control exposure.[4]

Personal Protective Equipment Summary:

Protection Type	Routine Handling	Spill or Emergency
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [4] A face shield may be added for splash protection.	Tightly fitting safety goggles and a full-face shield.[5]
Skin Protection	Wear fire/flammable resistant and impervious clothing. Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected prior to use.[2][4]	Chemical resistant suit or coveralls. Double gloving (inner and outer chemical-resistant gloves).[6]
Respiratory Protection	Generally not required when using adequate local exhaust ventilation.[7]	For fire-fighting or major spills, a self-contained breathing apparatus (SCBA) is necessary.[2][4]

Operational Plans: Safe Handling and Storage

Handling:

- Avoid all personal contact, including inhalation.[4]
- Avoid the formation of dust and aerosols.[4]
- Wash hands thoroughly after handling.
- Use non-sparking tools to prevent ignition sources.[7]

Storage:

- Store in a tightly closed, light-resistant container.[7]
- Keep in a dry, cool, and well-ventilated place.[4]
- Recommended storage condition is refrigerated (2-8°C).[8]

- Isolate from incompatible materials such as strong oxidizing agents and strong acids.[2][4]

Disposal Plan

Disposal of **5,8-Dihydro-1-naphthol** and its contaminated packaging must be handled as hazardous waste.

- Waste Chemical: Excess and expired materials should be offered to a licensed hazardous material disposal company.[4] Incineration in a facility equipped with an afterburner and scrubber is a possible disposal method.[4]
- Contaminated Packaging: Dispose of as unused product in compliance with local, state, and federal regulations.[2][4]
- Environmental Precautions: Avoid discharge into drains, water courses, or onto the ground.[4]

Emergency and First-Aid Procedures

Immediate medical attention is required for any exposure.[4]

Exposure Route	First-Aid Measure
Inhalation	Remove to fresh air. If breathing is difficult, seek medical attention.[2][4]
Skin Contact	Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. Consult a doctor if irritation develops.[2][4]
Eye Contact	Rinse cautiously with pure water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Consult a doctor.[2][4]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[4]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O[1][9][10]
Molecular Weight	146.19 g/mol [1][9][10]
Appearance	Light yellow or dark brown solid/crystals.[8]
Melting Point	56-75 °C (range from various sources)[3]
Boiling Point	120 °C at 1 Torr[3]
Flash Point	~119 °C[3]
Storage Conditions	2-8°C, Refrigerator, Amber Vial[8]
Incompatible Materials	Strong oxidizing agents, strong acids.[2][4]

Experimental Protocol: Synthesis of 5,8-Dihydro-1-naphthol

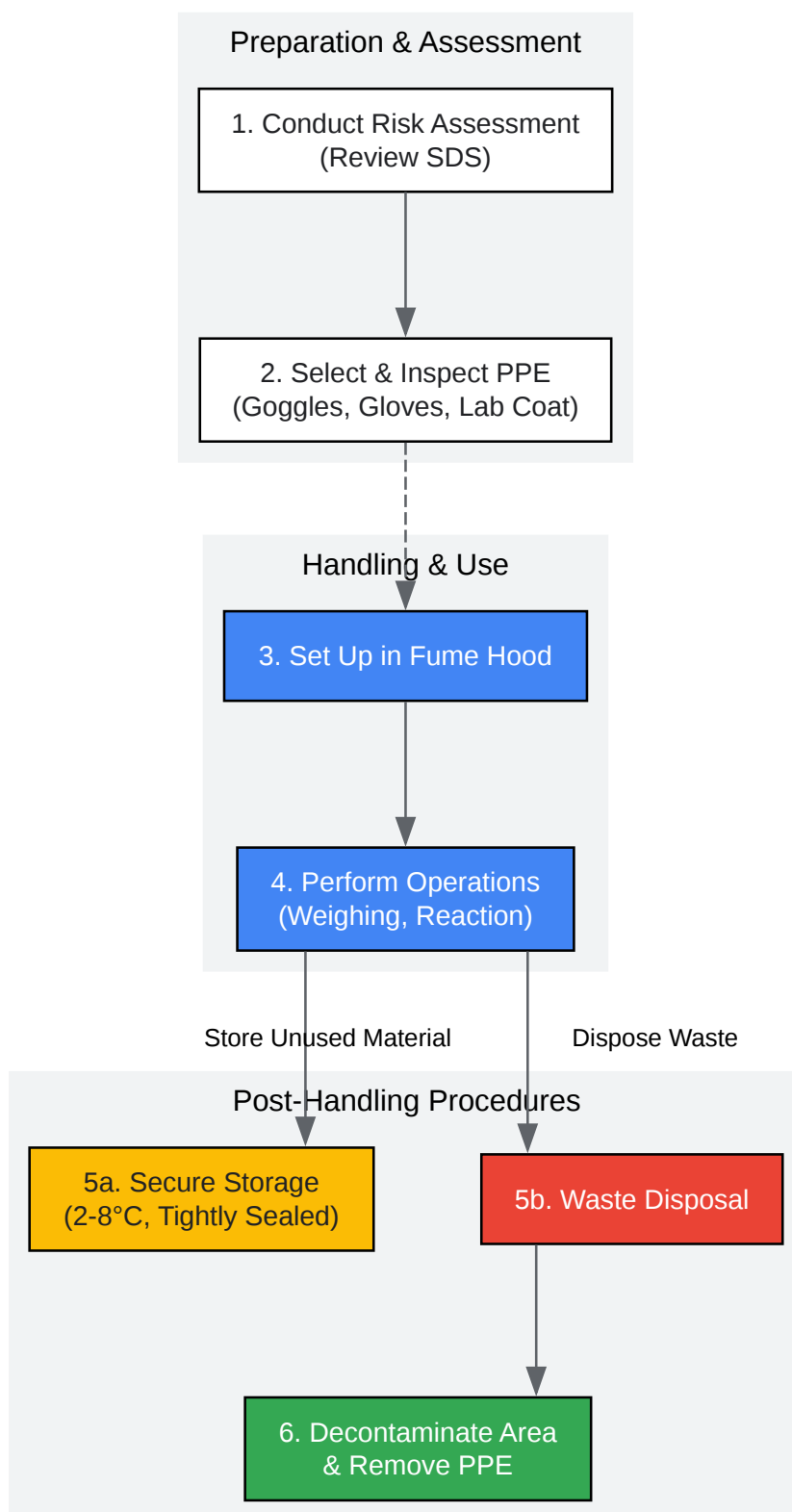
The following is a summarized methodology for the synthesis of **5,8-Dihydro-1-naphthol** via the reduction of α -naphthol, as described in Organic Syntheses.[11]

- **Setup:** A three-necked flask is equipped with a stirrer, a gas inlet tube, and a dry-ice condenser.
- **Reaction Mixture:** Anhydrous liquid ammonia is introduced into the flask containing α -naphthol and anhydrous ether. The mixture is stirred rapidly.
- **Reduction:** Small pieces of lithium metal are added at a rate that prevents violent refluxing of the ammonia. After the addition is complete, the solution is stirred for an additional 20 minutes.
- **Quenching:** Absolute ethanol is added dropwise to the reaction mixture.
- **Isolation:** The ammonia is evaporated with a stream of air. The residue is dissolved in water and extracted with ether to remove impurities.

- Acidification: The aqueous solution is carefully acidified with concentrated hydrochloric acid.
- Product Extraction: The resulting product is extracted into ether. The ether extract is then washed with water and dried over anhydrous sodium sulfate.
- Purification: The ether is evaporated to yield crude **5,8-dihydro-1-naphthol**, which can be further purified by recrystallization.

Note: This is a summary. Researchers must consult the original publication for detailed quantities, safety precautions, and specific apparatus requirements.[\[11\]](#)

Workflow for Safe Handling of 5,8-Dihydro-1-naphthol



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Caption: Logical workflow for handling **5,8-Dihydro-1-naphthol**.

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